Introduction: The Strategic Importance of the Indoline Scaffold

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Methoxyindoline hydrochloride*
CAS No.:	*90609-70-4*
Cat. No.:	*B1463134*

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In the landscape of modern medicinal chemistry, the indoline scaffold represents a "privileged structure"—a molecular framework that is recurrently found in a multitude of biologically active compounds. Its rigid, bicyclic nature provides a well-defined three-dimensional orientation for appended functional groups, facilitating precise interactions with biological targets such as enzymes and receptors. **4-Methoxyindoline hydrochloride** (CAS No: 90609-70-4) is a crucial derivative of this scaffold, valued by researchers and drug development professionals as a versatile building block.[1][2]

The strategic placement of a methoxy group at the 4-position significantly influences the electronic properties of the aromatic ring, while the hydrochloride salt form enhances aqueous solubility and stability, making it highly amenable to a wide range of synthetic transformations and biological assays.[1][2] This guide serves as a technical resource, consolidating the core physicochemical properties, synthesis methodologies, applications, and handling protocols for **4-Methoxyindoline hydrochloride**, providing a foundation for its effective utilization in research and development.

Physicochemical and Structural Characteristics

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A precise understanding of a compound's properties is the bedrock of its application. **4-Methoxyindoline hydrochloride** is an off-white to tan crystalline powder.[1][3] Its key identifiers and properties are summarized below. The hydrochloride salt form is critical for improving the compound's handling and solubility profile compared to its free base, a common strategy in pharmaceutical development to enhance bioavailability.[2]

Property	Value	Source(s)
CAS Number	90609-70-4	[1][2][3][4]
IUPAC Name	4-methoxy-2,3-dihydro-1H-indole;hydrochloride	[2][5]
Synonyms	4-Methoxy-2,3-dihydro-1H-indole HCl	[3]
Molecular Formula	$C_9H_{12}ClNO$	[2][3][4]
Molecular Weight	185.65 g/mol	[2][3][4]
Appearance	Off-white to tan crystalline powder	[1][3]
Canonical SMILES	COC1=CC=CC2=C1CCN2.Cl	[2][3][4]
InChI Key	GCXLPTAZQUESGK-UHFFFAOYSA-N	[2][3]
Storage	Store at 0-8 °C, in a cool, dry place under an inert atmosphere	[1][2][5]

Structural Diagram:

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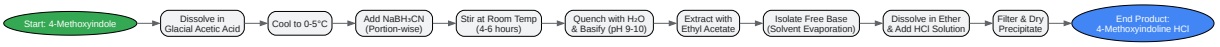

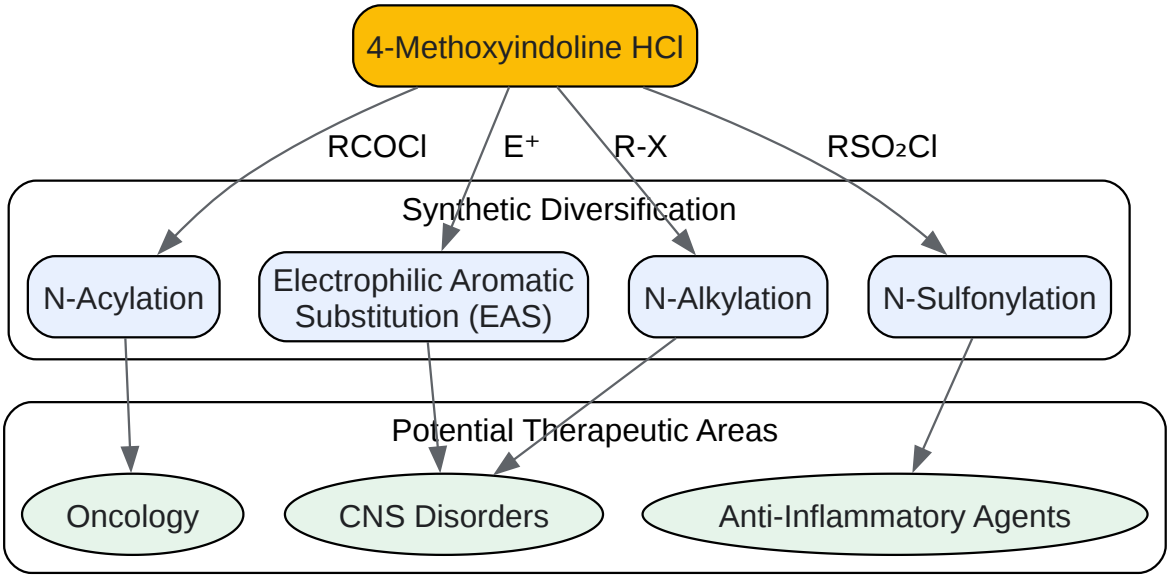

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